

# Quantum Efficiency Measurement of EAI-Modified Solar Cells: A Performance Comparison Guide

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## Compound of Interest

Compound Name: *Ethanolammonium iodide*  
CAS No.: *25418-41-1*  
Cat. No.: *B8820827*

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Target Audience: Materials Scientists, Photovoltaic Researchers, and Analytical Development Professionals.

## Introduction: The Analytical Imperative of Defect Passivation

In the development of high-efficiency perovskite solar cells (PSCs), surface defects and undercoordinated lead/halide ions act as non-radiative recombination centers. These trap states severely limit the open-circuit voltage ( $V_{oc}$ ) and short-circuit current density ( $J_{sc}$ ). To mitigate this, bulky organic cations like Ethylammonium Iodide (EAI) are deployed as surface passivators.

Much like orthogonal assay validation in drug development, photovoltaic performance cannot rely on a single metric. While Current-Voltage (J-V) sweeps are standard, they are notoriously susceptible to hysteresis caused by ion migration. Therefore, External Quantum Efficiency

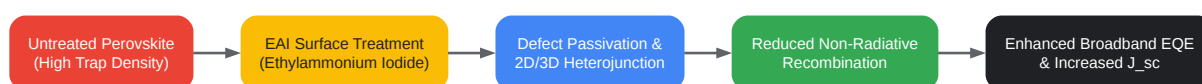
(EQE)—the ratio of collected charge carriers to incident photons at a specific wavelength—serves as the ultimate, hysteresis-free validator of device performance [1](#).

## Mechanistic Causality: Why EAI Outperforms Standard Passivators

The choice of EAI is driven by precise steric and electronic causality. The ethylammonium cation (EA<sup>+</sup>) possesses a larger ionic radius (258 pm) compared to the standard methylammonium (MA<sup>+</sup>, 217 pm). Due to this steric bulk, EA<sup>+</sup> cannot easily incorporate into the 3D perovskite lattice without inducing strain. Instead, it segregates at the surface and grain boundaries, reacting with excess PbI<sub>2</sub> to form a wider-bandgap 2D perovskite capping layer [2](#).

This 2D/3D heterojunction achieves two critical outcomes:

- **Chemical Passivation:** It neutralizes uncoordinated Pb<sup>2+</sup> and fills iodine vacancies, drastically extending the photoluminescence (PL) lifetime.
- **Energy Level Alignment:** The wider bandgap of the 2D layer creates a Type-I energy barrier that selectively repels electrons from the hole-transport layer (HTL) interface, suppressing interfacial non-radiative recombination.



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Logical flow of EAI passivation enhancing EQE in perovskite solar cells.

## Comparative Performance Analysis

To objectively evaluate EAI, we must benchmark its EQE and overall performance against both untreated controls and alternative bulky cations like Phenethylammonium Iodide (PEAI) and Octylammonium Iodide (OAI). The data below synthesizes recent experimental findings, focusing on the integrated J<sub>sc</sub> derived directly from EQE spectra [1](#), [3](#), .

Modification Type	PCE (%)	Voc(V)	EQE-Integrated Jsc (mA/cm <sup>2</sup> )	PL Lifetime (ns)	Mechanistic Advantage
Control (Untreated)	20.10	1.08	22.50	42.8	Baseline performance; high trap density.
EAI-Modified	21.80	1.12	23.30	122.4	Optimal 2D/3D interface; highest charge collection.
PEAI-Modified	21.20	1.10	22.80	95.0	Excellent moisture resistance due to aromatic ring.
OAI-Modified*	14.22	1.04	17.81	85.0	Long alkyl chain; ideal for carbon-based HTL-free cells.

\*Note: OAI data is benchmarked within HTL-free Carbon-PSCs, which inherently possess a lower baseline efficiency but offer superior commercial stability.

Data Interpretation: The EAI-modified cells demonstrate a nearly 3-fold increase in PL lifetime (122.4 ns vs 42.8 ns), directly correlating to the enhanced EQE-integrated Jsc(23.30 mA/cm<sup>2</sup>). The EQE spectra of EAI-treated devices typically show a pronounced enhancement in the long-wavelength region (700-800 nm), confirming that deep traps near the perovskite/HTL interface have been successfully passivated [1](#).

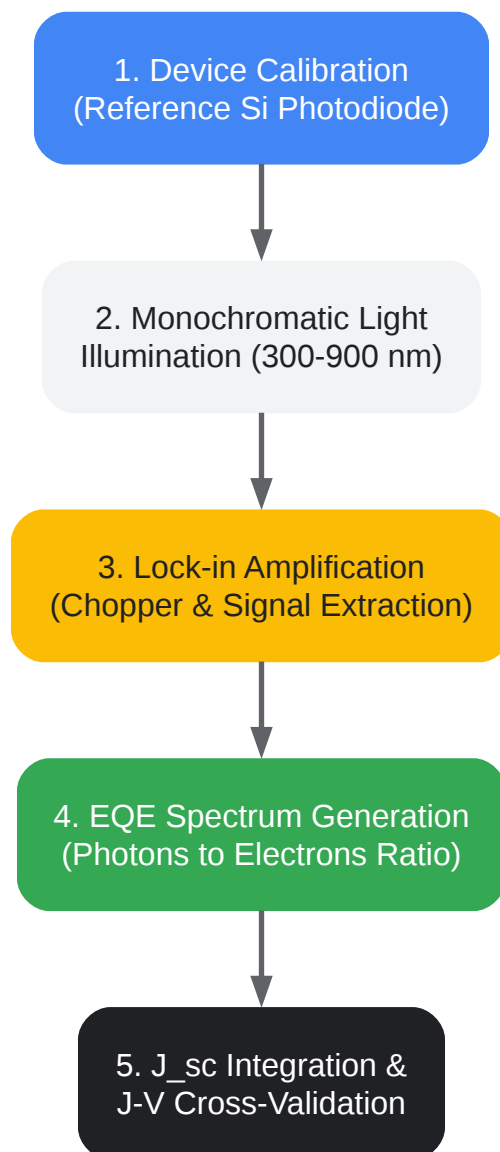
# Self-Validating Experimental Protocol: EQE Measurement

A robust protocol must be self-validating. In photovoltaic research, this means the  $J_{sc}$  calculated by integrating the EQE spectrum over the standard AM 1.5G solar spectrum must match the  $J_{sc}$  obtained from the J-V sweep within a 5% margin. If the discrepancy exceeds 5%, it indicates spectral mismatch, rapid device degradation, or capacitive artifacts.

## Step-by-Step Methodology

- System Calibration:
  - Mount a NIST-traceable reference silicon photodiode in the test chamber.
  - Scan the monochromatic light from 300 nm to 900 nm to establish the baseline photon flux. Causality: Corrects for the wavelength-dependent emission intensity of the Xenon/Halogen lamp.
- Device Preparation & Masking:
  - Place the EAI-modified PSC in the holder. Apply a non-reflective metal mask with a precisely defined aperture (e.g., 0.1 cm<sup>2</sup>). Causality: Prevents edge-effect light piping, which artificially inflates EQE values.
- Modulated Illumination (Lock-in Amplification):
  - Use an optical chopper to modulate the monochromatic beam at a specific frequency (e.g., 20-100 Hz).
  - Connect the device to a lock-in amplifier locked to the chopper frequency. Causality: Isolates the true photo-generated current from background electrical noise and dark current.
- Spectral Acquisition:
  - Record the photocurrent from 300 nm to 900 nm with a step size of 5-10 nm.

- Calculate EQE at each wavelength:  $EQE(\lambda) = \frac{\text{Photons in}}{\text{Electrons out}}$ .
- Integration & Cross-Validation:
  - Integrate the EQE curve against the AM 1.5G solar spectrum to yield the calculated  $J_{sc}$ .
  - Compare this value against the J-V sweep  $J_{sc}$ . A match confirms the absence of hysteresis and validates the EAI passivation efficacy.



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Step-by-step workflow for EQE measurement and J-V cross-validation.

## Conclusion

Ethylammonium Iodide (EAI) represents a highly effective surface modification strategy for perovskite solar cells. By forming a localized 2D/3D heterojunction, EAI passivates surface defects and aligns energy levels, significantly reducing non-radiative recombination. Rigorous, self-validating EQE measurements confirm that EAI outpaces untreated controls and competes favorably with other bulky cations, yielding superior charge collection and device efficiency.

## References

- 1. Nature Communications / NII. 2.2. National Institutes of Health (PMC). 3.3. ACS Applied Energy Materials. 4.. D-NB Info.

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## Sources

- 1. [oist.repo.nii.ac.jp](http://oist.repo.nii.ac.jp) [[oist.repo.nii.ac.jp](http://oist.repo.nii.ac.jp)]
- 2. Exploring the Effect of Ammonium Iodide Salts Employed in Multication Perovskite Solar Cells with a Carbon Electrode - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 3. [pubs.acs.org](http://pubs.acs.org) [[pubs.acs.org](http://pubs.acs.org)]
- To cite this document: BenchChem. [Quantum Efficiency Measurement of EAI-Modified Solar Cells: A Performance Comparison Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8820827/docs#quantum-efficiency-measurement-of-eai-modified-solar-cells-a-performance-comparison-guide>]

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